

# "physical and chemical properties of 2,4-Dimethyl-2-pentanol"

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## Compound of Interest

Compound Name: 2,4-Dimethyl-2-pentanol

Cat. No.: B165554

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## An In-depth Technical Guide to 2,4-Dimethyl-2-pentanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and safety information for **2,4-Dimethyl-2-pentanol** (CAS No. 625-06-9). This tertiary alcohol is a valuable solvent and synthetic intermediate in various chemical applications, including the pharmaceutical and fine chemical industries.<sup>[1][2]</sup>

## Chemical Identity and Structure

**2,4-Dimethyl-2-pentanol** is a branched-chain aliphatic alcohol. Its structure consists of a pentane backbone with methyl groups at positions 2 and 4, and a hydroxyl group at position 2.

Identifier	Value
IUPAC Name	2,4-dimethylpentan-2-ol[3]
CAS Number	625-06-9[1][3][4]
Molecular Formula	C7H16O[1][3][4][5]
Molecular Weight	116.20 g/mol [3][4][5]
Synonyms	Isobutyldimethylcarbinol, 2,4-Dimethylpentan-2-ol[3][6][7][8]
InChI Key	FMLSQAUAAGVTJO-UHFFFAOYSA-N[3][4][8][9]
Canonical SMILES	CC(C)CC(C)(C)O[4][9]

## Physicochemical Properties

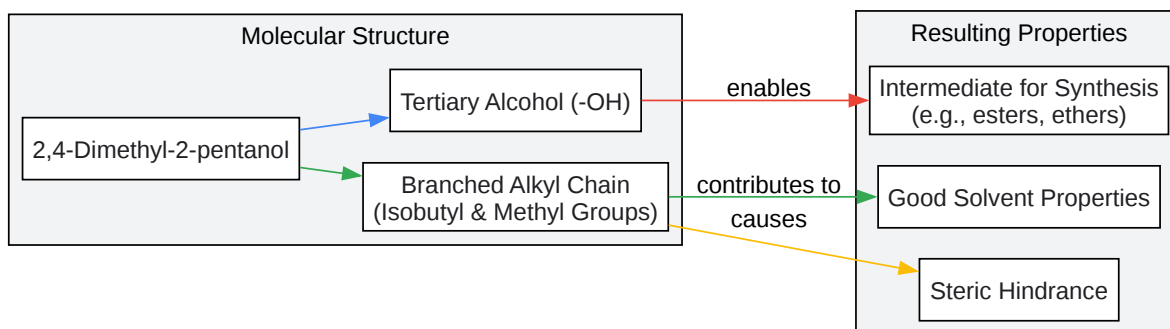
**2,4-Dimethyl-2-pentanol** is a colorless to light yellow liquid at room temperature.[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	132-134 °C[10]; 144-147 °C[1]	Multiple sources
Melting Point	-30.45 °C (estimated)	[10]
Density	0.80 - 0.81 g/cm <sup>3</sup>	[1][7]
Flash Point	38 °C	[10]
Water Solubility	13.22 g/L at 25 °C[4]	[4]
Organic Solvent Solubility	Soluble in ethers, alcohols, and ketones[1]	[1]
Vapor Pressure	3.76 mmHg at 25 °C	
Refractive Index	1.415 - 1.417 at 20 °C	[7][10]
pKa	15.38 ± 0.29 (Predicted)	[4]

## Chemical Reactivity and Synthesis

As a tertiary alcohol, **2,4-Dimethyl-2-pentanol**'s hydroxyl group exhibits characteristic reactivity, though it is subject to steric hindrance from the adjacent methyl and isobutyl groups. It is commonly used as a solvent and an intermediate in the synthesis of pesticides, fragrances, and pharmaceuticals.[1][2]

## Logical Relationship of Structure to Properties



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Caption: Relationship between molecular structure and key chemical properties.

## Experimental Protocols

### Synthesis via Grignard Reaction

A common method for synthesizing **2,4-Dimethyl-2-pentanol** involves the reaction of a Grignard reagent with a ketone.<sup>[11]</sup>

Reactants:

- 4-methyl-2-pentanone (methyl isopropyl ketone)
- Methylmagnesium bromide (Grignard reagent), formed from methyl bromide and magnesium.
- Anhydrous ether (solvent)
- Dilute acid (for workup)

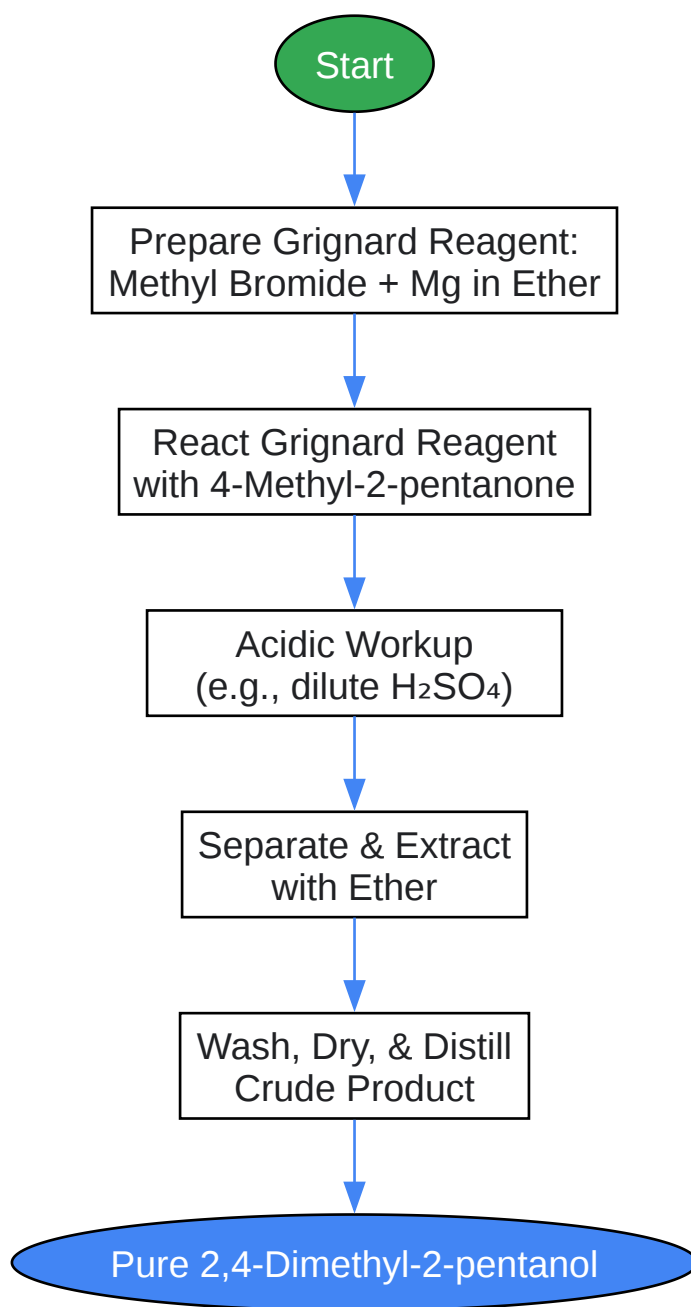
Methodology:

- Grignard Reagent Preparation: Methyl bromide is reacted with magnesium turnings in anhydrous ether to form methylmagnesium bromide. This reaction is exothermic and must be

controlled.

- **Reaction with Ketone:** The prepared Grignard reagent is slowly added to a solution of 4-methyl-2-pentanone in anhydrous ether. The mixture is typically stirred and may require cooling.
- **Acid Workup:** After the reaction is complete, the mixture is carefully poured into a cold, dilute acid solution (e.g.,  $\text{H}_2\text{SO}_4$  or  $\text{HCl}$ ) to protonate the alkoxide intermediate and dissolve the magnesium salts.
- **Extraction and Purification:** The organic layer is separated, washed, dried, and the solvent is removed. The resulting crude **2,4-Dimethyl-2-pentanol** is then purified by distillation.

## Synthesis Workflow Diagram



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Caption: Experimental workflow for the synthesis of **2,4-Dimethyl-2-pentanol**.

## Spectroscopic Data

Characterization of **2,4-Dimethyl-2-pentanol** is typically performed using standard spectroscopic methods.

- Nuclear Magnetic Resonance (NMR): Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are used to confirm the carbon skeleton and the position of the hydroxyl group.[3][4][9]
- Infrared (IR) Spectroscopy: The IR spectrum shows a characteristic broad absorption band for the O-H stretch of the alcohol group, typically in the range of  $3200\text{--}3600\text{ cm}^{-1}$ . [3][8]
- Mass Spectrometry (MS): Electron ionization mass spectrometry can be used to determine the molecular weight and fragmentation pattern, which helps in structural elucidation.[3][8][9][12]

Publicly available spectral data can be found in databases such as the NIST Chemistry WebBook and ChemicalBook.[3][8][9]

## Safety and Handling

**2,4-Dimethyl-2-pentanol** is a flammable liquid and presents several health hazards. Proper safety precautions are mandatory.

### GHS Hazard Information

Hazard Class	GHS Classification
Physical Hazard	Flammable liquid and vapor (Category 3)[5]
Health Hazards	Harmful if swallowed[3]
Causes skin irritation[3][13]	
Causes serious eye damage/irritation[3]	
May cause respiratory irritation[3][13]	

Source: GHS information aggregated from multiple suppliers.[3]

## Handling and Storage Recommendations

- Ventilation: Use only in a well-ventilated area or outdoors.[1]
- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles, and appropriate lab clothing to avoid skin and eye contact.[1][14]

- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources.[5][14]  
Use non-sparking tools and take precautionary measures against static discharge.[13][14]
- Storage: Store in a cool, well-ventilated place.[14] Keep the container tightly closed.[5][14]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.  
[5][14] In case of contact or inhalation, move to fresh air and seek medical attention if symptoms persist.[1][14]

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